

# Application Notes and Protocols for Ponazuril Administration in Rodent Drinking Water

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ponazuril**, a triazine antiprotozoal agent, is a metabolite of toltrazuril and is effective against a range of coccidial and other protozoal infections.[1] While oral gavage is a common method for precise dosing in rodent studies, administration in drinking water offers a less stressful alternative for the animals and can be more practical for longer treatment periods. However, due to **ponazuril**'s poor water solubility, careful preparation and monitoring are essential to ensure accurate dosing and prevent dehydration.[2]

This document provides a detailed protocol for the administration of **ponazuril** in the drinking water of rodents for research purposes, based on available data for **ponazuril** and its parent compound, toltrazuril.

## **Data Presentation**

# Table 1: Recommended Ponazuril Dosing in Rodents (Oral Gavage)



Species	Dosage Range (mg/kg/day)	Study Context	Reference
Mouse	10 - 20	Prophylactic and therapeutic for Toxoplasma gondii	[3][4]
Mouse	20 - 50	Therapeutic for Toxoplasma gondii (delayed treatment)	[4]
Mouse	20	Single dose for Sarcocystis neurona	[5]
Rat	150 (NOEL)	14-week toxicity study (administered in feed)	

Note: NOEL = No-Observed-Effect-Level.

**Table 2: Average Daily Water Consumption in Common** 

**Laboratory Rodents** 

Species/Strain	Average Daily Water Consumption	Reference
Mouse (adult)	5.8 ml	[6]
Mouse (C57BL/6)	4.03 ± 0.25 ml	[7]
Mouse (BALB/c)	8 - 10 ml	[8]
Rat (adult)	10 - 12 ml per 100g body weight	[9]

This data is crucial for calculating the required concentration of **ponazuril** in the drinking water.

## **Experimental Protocols**



# Protocol 1: Calculation of Ponazuril Concentration for Medicated Drinking Water

This protocol provides a method to calculate the concentration of **ponazuril** required in drinking water to achieve a target dose in mg/kg.

Objective: To prepare a medicated drinking water solution that delivers a specific daily dose of **ponazuril** to rodents based on their average water intake.

#### Materials:

- **Ponazuril** (Marquis® 15% oral paste or a compounded formulation)
- Vehicle/solvent (e.g., purified water, a solution with a pH stabilizer and/or a co-solvent)
- Calibrated scale
- Graduated cylinders or volumetric flasks
- Stir plate and stir bar

#### Procedure:

- Determine the Target Dose: Based on literature or experimental design, establish the target daily dose of **ponazuril** in mg/kg for the specific rodent species and strain. For example, a common dose for mice is 20 mg/kg/day.[3]
- Establish Average Body Weight and Water Consumption:
  - Weigh a representative sample of the study animals to determine the average body weight in kilograms.
  - Measure the average daily water consumption per animal in milliliters (mL). This should be done for at least three consecutive days prior to the start of treatment to establish a baseline.[10]
- Calculate the Total Daily **Ponazuril** Requirement per Animal:



- Formula: Average Body Weight (kg) x Target Dose (mg/kg) = Total Ponazuril per Animal per Day (mg)
- Example (for a 30g mouse at 20 mg/kg): 0.030 kg x 20 mg/kg = 0.6 mg of ponazuril per day.
- Calculate the Required Concentration in Drinking Water:
  - Formula: Total **Ponazuril** per Animal per Day (mg) / Average Daily Water Consumption
     (mL) = Required Concentration (mg/mL)
  - Example (assuming 5 mL daily water consumption): 0.6 mg / 5 mL = 0.12 mg/mL.
- Extrapolation from Toltrazuril Data: A study using toltrazuril in mice for neosporosis control used a concentration of 31.5 mg per 100 ml of water, which resulted in an average daily uptake of 52.5 mg/kg for a 30g mouse consuming 5 ml of water per day.[11] This provides a valuable reference for dosing calculations.

## Protocol 2: Preparation of Ponazuril Medicated Drinking Water

This protocol outlines the steps for preparing a **ponazuril** suspension for administration in drinking water.

Objective: To prepare a homogenous and stable suspension of **ponazuril** in drinking water for rodent studies.

#### Materials:

- Calculated amount of ponazuril (from Protocol 1)
- Vehicle (e.g., purified water, potentially with a sweetening agent like VAL syrup to improve palatability)
- Mortar and pestle (if starting with a solid form)
- Beaker or flask



- · Stir plate and stir bar
- Rodent drinking water bottles (amber or covered with foil to protect from light)

#### Procedure:

- Weigh the Ponazuril: Accurately weigh the required amount of ponazuril. If using Marquis® paste, one gram contains 150 mg of ponazuril.
- Create a Slurry: If starting with a solid or paste, place the **ponazuril** in a mortar and gradually add a small amount of the vehicle, triturating to form a smooth slurry. This helps to break down larger particles and facilitate suspension.
- Dilute to Final Volume: Transfer the slurry to a larger beaker or flask. Use additional vehicle to rinse the mortar and pestle to ensure all the **ponazuril** is transferred.
- Add Remaining Vehicle: Gradually add the remaining vehicle while continuously stirring with a stir plate to reach the final desired volume.
- Enhance Palatability (Optional): To encourage consumption, a small amount of a sweetening agent like VAL syrup can be added.[1] If a sweetener is used, it should also be included in the control group's drinking water.
- Transfer to Drinking Bottles: While stirring to maintain a homogenous suspension, pour the medicated water into the drinking water bottles.
- Storage and Handling:
  - Store the prepared medicated water in a light-proof container.[1]
  - The medicated water should be freshly prepared daily to ensure stability and minimize the risk of degradation.
  - Thoroughly shake each water bottle before placing it on the cage to re-suspend any settled particles.

### **Protocol 3: Monitoring of Animals**



This protocol details the essential monitoring required for rodents receiving **ponazuril** in their drinking water.

Objective: To ensure the welfare of the animals and the accuracy of the study by monitoring for adverse effects and changes in water consumption.

#### Procedure:

- Daily Water Consumption: Measure the volume of water consumed from each cage daily. A
  significant decrease (e.g., more than 10-15%) compared to the baseline may indicate poor
  palatability and the risk of dehydration.[10]
- Body Weight: Record the body weight of each animal at least twice a week. Weight loss can be an indicator of dehydration, reduced food intake, or other adverse effects.
- Clinical Observations: Perform daily health checks on all animals. Look for signs of dehydration (e.g., sunken eyes, skin tenting), changes in fecal consistency (soft stools are a possible side effect), and any other behavioral changes.[12]
- Record Keeping: Maintain detailed records of all observations, including water consumption, body weights, and any clinical signs.

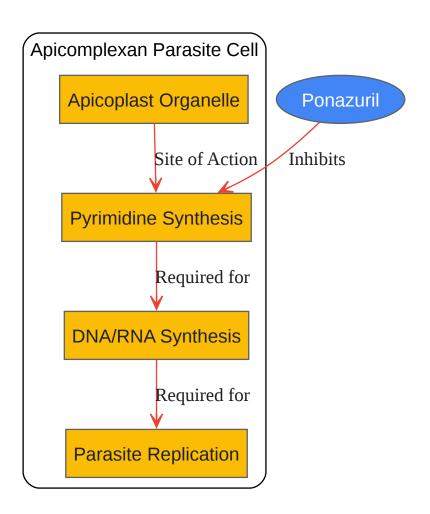
## **Mandatory Visualization**



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Caption: Experimental workflow for administering **ponazuril** in drinking water.



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Caption: Ponazuril's mechanism of action in protozoa.

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### Methodological & Application





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